Spectroscopic Data of Cannabispirol: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Cannabispirol*
CAS No.:	*69636-83-5*
Cat. No.:	*B032012*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **Cannabispirol**, a non-cannabinoid spiroindan phenol found in Cannabis sativa L. Due to the limited public availability of complete, raw spectroscopic data for **Cannabispirol**, this document establishes a framework for its analysis based on established principles of NMR spectroscopy, mass spectrometry, and infrared spectroscopy as applied to cannabinoid-like structures. By examining the known chemical structure of **Cannabispirol**, we will predict and interpret its expected spectral features, providing researchers with a robust theoretical foundation for the identification and characterization of this and similar compounds. This guide is intended for researchers, scientists, and drug development professionals engaged in the analysis of phytocannabinoids and other natural products.

Introduction to **Cannabispirol**

Cannabispirol is a unique spirocyclic compound isolated from Cannabis sativa L. Unlike the more abundant cannabinoids such as Δ^9-tetrahydrocannabinol (THC) and cannabidiol (CBD), **Cannabispirol** belongs to a class of spiroindans. Its structure has been elucidated and

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confirmed through various analytical techniques, including X-ray crystallography for its α- and β-isomers[1]. The core structure consists of a spiro linkage between an indane and a cyclohexane moiety. The elucidation of its spectroscopic signature is crucial for its unambiguous identification in complex cannabis extracts and for understanding its chemical properties.

This guide will delve into the theoretical and practical aspects of obtaining and interpreting the Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopic data for **Cannabispirol**.

Chemical Structure of **Cannabispirol**

The foundational step in interpreting spectroscopic data is a thorough understanding of the molecule's structure. **Cannabispirol** (β-cannabispiranol) has the molecular formula $C_{15}H_{20}O_3$ and its IUPAC name is 6-methoxyspiro[1,2-dihydroindene-3,4'-cyclohexane]-1',4-diol[2].

Figure 1: Chemical structure of β-Cannabispiranol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Experimental Protocol: NMR Sample Preparation and Acquisition

A standard protocol for acquiring NMR spectra of a purified cannabinoid-like compound would be as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of purified **Cannabispirol** in 0.5-0.7 mL of a deuterated solvent, typically chloroform-d ($CDCl_3$) or methanol-d_4 (CD_3OD). The choice of solvent is critical as it can influence the chemical shifts of labile protons (e.g., hydroxyl groups).

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for referencing the chemical shifts to 0.00 ppm.

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- Data Acquisition: Acquire ^{1}H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
    - ^{1}H NMR: Provides information on the number of different types of protons and their neighboring environments.
    - ^{13}C NMR: Indicates the number of non-equivalent carbons and their electronic environment.
    - COSY (Correlation Spectroscopy): Reveals proton-proton couplings, identifying adjacent protons.
    - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons to their directly attached carbons.
    - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds, crucial for connecting different parts of the molecule.

Predicted ^{1}H NMR Spectral Data

Based on the structure of β-cannabispiranol, the following proton signals are anticipated. The chemical shifts are estimates based on typical values for similar structural motifs.

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Proton Assignment (Tentative)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Key HMBC Correlations (to Carbons)
Aromatic Protons (Indane)	6.5 - 7.0	d, s	2H	Spiro carbon, other aromatic carbons
Methine (Cyclohexane, CH-OH)	3.5 - 4.0	m	1H	Spiro carbon, adjacent CH_2 carbons
Methylene Protons (Indane)	2.5 - 3.0	m	2H	Spiro carbon, aromatic carbons
Methylene Protons (Cyclohexane)	1.5 - 2.5	m	8H	Spiro carbon, CH-OH carbon
Methoxy Protons (-OCH_3)	3.7 - 3.9	s	3H	Aromatic carbon attached to oxygen
Hydroxyl Protons (-OH)	Variable (1.5 - 5.0)	br s	2H	-

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum is expected to show 15 distinct signals, corresponding to the 15 carbon atoms in the **Cannabispirol** molecule.

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Carbon Assignment (Tentative)	Predicted Chemical Shift (δ, ppm)
Aromatic C (quaternary, C-O)	155 - 160
Aromatic C (quaternary)	130 - 145
Aromatic CH	110 - 125
Spiro C (quaternary)	45 - 55
Methine C (CH-OH)	65 - 75
Methylene C (Indane)	30 - 40
Methylene C (Cyclohexane)	20 - 35
Methoxy C (-OCH_3)	55 - 60

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as structural details based on its fragmentation patterns.

Experimental Protocol: Mass Spectrometry Analysis

- Ionization Technique: Electron Ionization (EI) is a common technique for GC-MS analysis, providing reproducible fragmentation patterns. Electrospray Ionization (ESI) is typically used for LC-MS, often yielding a prominent molecular ion peak.
- Mass Analyzer: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is ideal for determining the accurate mass and elemental composition.
- Data Acquisition: Acquire a full scan mass spectrum to identify the molecular ion and major fragment ions. Tandem MS (MS/MS) experiments can be performed to further investigate the fragmentation pathways of selected ions.

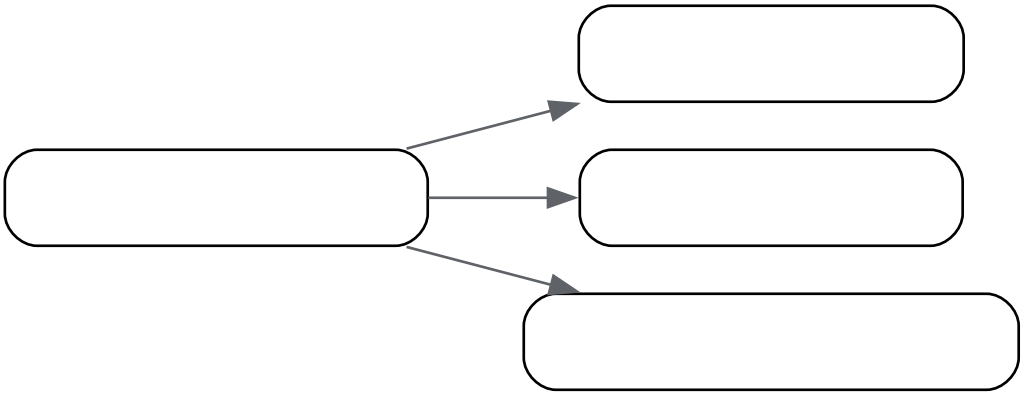
Predicted Mass Spectrum Data

For **Cannabispirol** ($C_{15}H_{20}O_3$, Molecular Weight: 248.14 g/mol), the following features are expected in the mass spectrum:

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- Molecular Ion ($M^{+\bullet}$): An ion at m/z 248 is expected, corresponding to the molecular weight of **Cannabispirol**. High-resolution MS would confirm the elemental composition as $C_{15}H_{20}O_3$.

- Key Fragmentation Pathways: The fragmentation of the molecular ion provides structural clues. Common fragmentation patterns for cannabinoid-like molecules include retro-Diels-Alder reactions, cleavage of alkyl chains, and loss of small neutral molecules like water or carbon monoxide[3].



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Figure 2: Predicted key fragmentation pathways for **Cannabispirol**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which causes molecular vibrations.

Experimental Protocol: IR Spectrum Acquisition

- Sample Preparation: The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr), as a KBr pellet, or using an Attenuated Total Reflectance (ATR) accessory.

- Data Acquisition: The IR spectrum is typically recorded over the range of 4000 to 400 cm^{-1}.

Predicted IR Absorption Bands

The IR spectrum of **Cannabispirol** is expected to show characteristic absorption bands for its functional groups:

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
3500 - 3200 (broad)	O-H stretch	Hydroxyl (-OH)
3100 - 3000	C-H stretch	Aromatic C-H
3000 - 2850	C-H stretch	Aliphatic C-H
1610, 1500	C=C stretch	Aromatic ring
1250	C-O stretch	Aryl ether ($-OCH_3$)
1100	C-O stretch	Alcohol (-OH)

Conclusion

The spectroscopic characterization of **Cannabispirol** is essential for its identification and further pharmacological investigation. This guide provides a comprehensive theoretical framework for understanding the expected NMR, MS, and IR spectral data of **Cannabispirol** based on its known chemical structure. While publicly available experimental spectra are scarce, the principles and predicted data presented herein offer a valuable resource for researchers working on the isolation and characterization of this and other spiroindan compounds from Cannabis sativa L. The detailed experimental protocols and data interpretation guidelines will facilitate the confident structural elucidation of these unique natural products.

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